

Safe Disposal of Gold-193: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Gold-193

Cat. No.: B1217023

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For researchers, scientists, and drug development professionals, the proper handling and disposal of radioactive materials are paramount to ensuring laboratory safety and regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **Gold-193** (Au-193), a synthetic radioisotope.

Understanding the Properties of Gold-193

Gold-193 is a radioisotope of gold with a relatively short half-life, which is a key factor in its disposal. Its primary mode of decay is through electron capture and positron emission to a stable isotope of platinum.

Key Data for **Gold-193**:

Property	Value
Half-life	17.65 hours[1][2]
Decay Mode	100% Electron Capture (EC) / β^+ to Platinum-193 (^{193}Pt)[1][2]
Decay Energy	1.075(9) MeV[1]
Daughter Isotope	Platinum-193 (Stable)

Core Disposal Procedure: Decay-in-Storage

Given its short half-life, the standard and most effective method for the disposal of **Gold-193** is decay-in-storage. This process involves securely storing the radioactive waste to allow the radioactivity to naturally decrease to a level that is indistinguishable from background radiation.

Step-by-Step Disposal Protocol:

- Segregation and Labeling:
 - Isolate all waste contaminated with **Gold-193**, including personal protective equipment (PPE), absorbent paper, vials, and solutions.
 - Place the waste in a designated, clearly labeled radioactive waste container. The label must include:
 - The radionuclide (**Gold-193**).
 - The initial date of waste accumulation.
 - The initial activity level (if known).
 - The responsible researcher's name and laboratory contact information.
- Secure Storage:
 - Store the container in a designated and shielded radioactive materials storage area. This area must be secure to prevent unauthorized access.
 - The shielding material (e.g., lead bricks) should be appropriate for the gamma emissions associated with the decay of **Gold-193**.
- Decay Period Calculation:
 - The waste must be stored for a minimum of 10 half-lives to ensure that the radioactivity has decayed to a safe level.
 - For **Gold-193**, with a half-life of 17.65 hours, the minimum storage period is approximately 176.5 hours (or about 7.4 days). It is best practice to store for a slightly longer period (e.g., 10-12 half-lives) to be conservative.

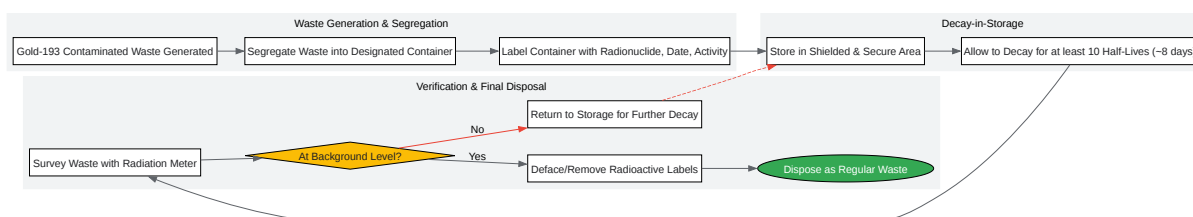
- Verification of Decay:
 - After the calculated decay period, the waste must be surveyed with a radiation detection meter (e.g., a Geiger-Müller counter) to confirm that its radioactivity is at background levels.
 - To perform the survey, remove the waste from its shielded container and measure the radiation at the surface of the waste. Compare this reading to the background radiation level of the laboratory.
- Final Disposal:
 - Once the waste's radioactivity is confirmed to be at background levels, all radioactive labels must be defaced or removed.
 - The waste can then be disposed of as regular laboratory waste (non-radioactive). Be sure to follow your institution's specific guidelines for chemical or biological waste if the material contains other hazards.

Regulatory Compliance

The disposal of all radioactive waste is governed by international and national regulations. In the United States, the Nuclear Regulatory Commission (NRC) and the Department of Transportation (DOT) establish the primary regulations, with individual states often having more stringent requirements.^{[3][4]} The International Atomic Energy Agency (IAEA) provides international safety standards for radioactive waste management.^[5] It is crucial to adhere to your institution's specific radiation safety plan, which is designed to comply with all relevant regulations.

Experimental Workflow for Gold-193 Disposal

The logical flow for the proper disposal of **Gold-193** is outlined in the diagram below. This workflow ensures that all safety and regulatory steps are followed.



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Caption: Workflow for the decay-in-storage disposal of **Gold-193**.

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